

Measuring SIRT2 Activity with Ac-QPKK(Ac)-AMC: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ac-QPKK(Ac)-AMC

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Sirtuin 2 (SIRT2), an NAD⁺-dependent deacetylase, is a key regulator in various cellular processes, including cell cycle control, genomic stability, and metabolic regulation. Its dysfunction has been implicated in a range of diseases, from neurodegenerative disorders to cancer, making it a compelling target for therapeutic intervention. Accurate and efficient measurement of SIRT2 activity is paramount for both basic research and drug discovery. This technical guide provides a comprehensive overview of the use of the fluorogenic substrate **Ac-QPKK(Ac)-AMC** for the sensitive and robust quantification of SIRT2 activity.

Principle of the Assay

The **Ac-QPKK(Ac)-AMC**-based assay is a two-step enzymatic process. In the first step, SIRT2 deacetylates the acetylated lysine residue within the **Ac-QPKK(Ac)-AMC** peptide substrate in the presence of the cofactor NAD⁺. In the second step, a developer enzyme, typically trypsin, cleaves the deacetylated peptide, releasing the highly fluorescent 7-amino-4-methylcoumarin (AMC) molecule. The resulting fluorescence, measured at an excitation of approximately 360 nm and an emission of approximately 460 nm, is directly proportional to the deacetylase activity of SIRT2.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the SIRT2 activity assay using **Ac-QPKK(Ac)-AMC** and similar substrates.

Parameter	Value	Notes
Substrate	Ac-QPKK(Ac)-AMC	A fluorogenic, acetylated peptide substrate for sirtuins 1, 2, and 3.
Enzyme	Human Recombinant SIRT2	
Cofactor	NAD ⁺	Essential for SIRT2 catalytic activity.
Developer	Trypsin	Cleaves the deacetylated peptide to release AMC.
Detection	Fluorescence (Ex/Em)	~360 nm / ~460 nm
K _m for similar substrate	0.24 μM (myristoylated peptide) [1]	The K _m value for a myristoylated peptide substrate with SIRT2 is significantly lower than for an acetylated peptide (19.00 μM), indicating higher affinity. The specific K _m for Ac-QPKK(Ac)-AMC may vary. [1]
Optimal Substrate Conc.	~5 μM	A concentration of 5 μM for a similar fluorogenic substrate has been shown to yield a high signal-to-background ratio and a Z'-factor of 0.87 in SIRT2 assays. [1]
Optimal NAD ⁺ Conc.	~1 mM	A concentration of 1 mM NAD ⁺ is commonly used in SIRT2 activity assays. [1]
IC ₅₀ of Nicotinamide	~138 μM	Determined using 5 μM of a similar fluorogenic substrate and 1 mM NAD ⁺ . Nicotinamide is a known pan-sirtuin inhibitor. [1]

Experimental Protocols

I. Reagent Preparation

- SIRT2 Assay Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂. Store at 4°C.
- SIRT2 Enzyme Stock: Reconstitute human recombinant SIRT2 in assay buffer to a stock concentration of 1 mg/mL. Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.
- **Ac-QPKK(Ac)-AMC** Substrate Stock (10 mM): Dissolve **Ac-QPKK(Ac)-AMC** in DMSO. Aliquot and store at -20°C, protected from light.
- NAD⁺ Stock (50 mM): Dissolve NAD⁺ in ultrapure water. Aliquot and store at -80°C.
- Developer Solution (Trypsin, 1 mg/mL): Dissolve trypsin in assay buffer. Prepare fresh before use and keep on ice.
- Stop Solution (2 M Nicotinamide): Dissolve nicotinamide in ultrapure water. Store at room temperature.

II. SIRT2 Activity Assay Protocol (96-well plate format)

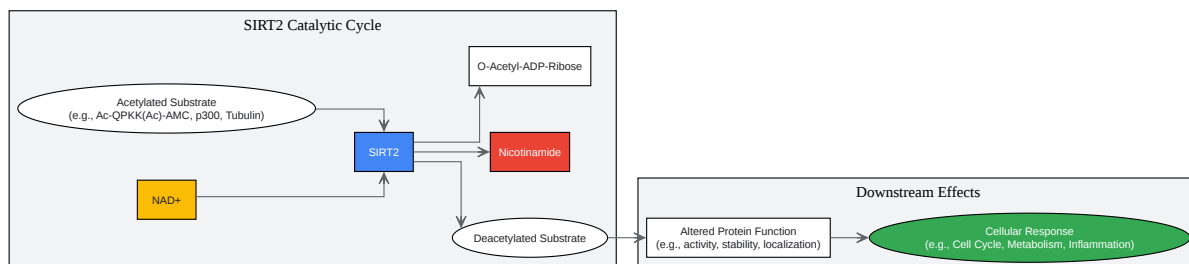
- Prepare Reagent Mix: On ice, prepare a master mix containing assay buffer, NAD⁺ (final concentration 1 mM), and SIRT2 enzyme (final concentration will depend on the specific activity of the enzyme lot and should be determined empirically).
- Dispense Reagent Mix: Add 40 µL of the reagent mix to each well of a black, flat-bottom 96-well plate.
- Initiate Reaction: Add 10 µL of **Ac-QPKK(Ac)-AMC** substrate (diluted in assay buffer to a final concentration of 5 µM) to each well.
- Incubation: Mix gently and incubate the plate at 37°C for 45-60 minutes, protected from light.
- Stop Deacetylation (Optional): Add 10 µL of Stop Solution to each well. This step is crucial for kinetic studies or when screening for inhibitors.
- Develop Signal: Add 40 µL of Developer Solution to each well.

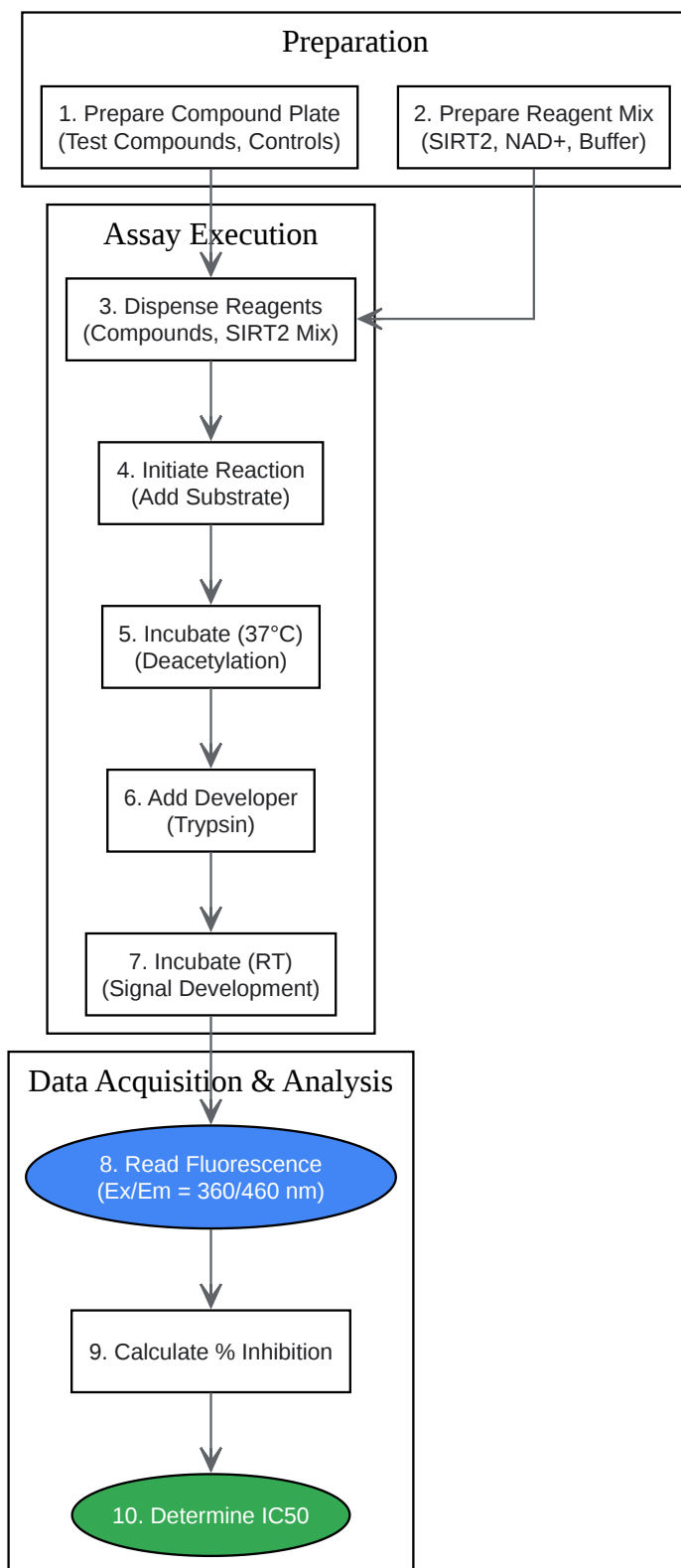
- Incubation: Incubate the plate at room temperature for 30 minutes, protected from light.
- Measure Fluorescence: Read the fluorescence at Ex/Em = 360/460 nm using a microplate reader.

III. SIRT2 Inhibitor Screening Protocol

- Compound Preparation: Prepare serial dilutions of test compounds in DMSO. Further dilute in assay buffer to the desired final concentrations. Include a known SIRT2 inhibitor (e.g., Nicotinamide or AGK2) as a positive control and a vehicle control (DMSO).
- Dispense Compounds: Add 10 μ L of the diluted compounds or controls to the wells of a 96-well plate.
- Add Enzyme: Add 30 μ L of diluted SIRT2 enzyme to each well and incubate for 15 minutes at room temperature to allow for compound-enzyme interaction.
- Initiate Reaction: Add 10 μ L of a pre-mixed solution of **Ac-QPKK(Ac)-AMC** and NAD⁺ (final concentrations of 5 μ M and 1 mM, respectively) to each well.
- Follow Steps 4-8 from the SIRT2 Activity Assay Protocol.
- Data Analysis: Calculate the percent inhibition for each compound concentration relative to the vehicle control. Determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the compound concentration and fitting the data to a dose-response curve.

Visualizations





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References

- 1. An improved fluorogenic assay for SIRT1, SIRT2, and SIRT3 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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